

Technical Characterization Guide: 2-(Piperidin-4-yloxy)pyrazine[1]

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Compound of Interest

Compound Name: 2-(Piperidin-4-yloxy)pyrazine

Cat. No.: B7839941

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Executive Summary & Compound Profile

Target Analyte: **2-(Piperidin-4-yloxy)pyrazine** CAS Registry Number: 1215636-48-8 (Dihydrochloride salt); Free base analogs vary.[1] Molecular Formula: C

H

N

O Exact Mass: 179.1059 Da[1]

This guide provides a comprehensive spectroscopic profile for **2-(Piperidin-4-yloxy)pyrazine**, a critical heterocyclic ether scaffold frequently employed in medicinal chemistry as a core pharmacophore for GPCR ligands and kinase inhibitors.[1] The data presented synthesizes experimental baselines from constituent heterocycles (pyrazine and piperidine) with high-fidelity predictive assignments to serve as a validation standard for drug development professionals.[1]

Structural Architecture

The molecule consists of an electron-deficient pyrazine ring linked via an ether oxygen to the C4 position of a saturated piperidine ring. This connectivity imparts specific spectroscopic

signatures:

- **Electronic Effect:** The pyrazine ring deshields the piperidine C4-H proton significantly.
- **Basicity:** The secondary amine of the piperidine is the primary basic center, often appearing as a salt (HCl) in commercial samples, which drastically alters NMR chemical shifts compared to the free base.

Synthesis Context & Impurity Profiling

Expertise Note: Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying solvent peaks or precursors.

The standard synthesis involves a Nucleophilic Aromatic Substitution (S

Ar):

- **Reactants:** 2-Chloropyrazine +
-Boc-4-hydroxypiperidine.[\[1\]](#)
- **Base:** Sodium hydride (NaH) or Potassium tert-butoxide (KO
Bu).[\[1\]](#)
- **Deprotection:** Acidic cleavage (HCl/dioxane or TFA/DCM) to remove the Boc group.[\[1\]](#)

Common Spectroscopic Impurities:

- **Boc-Residues:**
-Butyl singlet at ~1.4 ppm (¹H NMR) if deprotection is incomplete.[\[1\]](#)
- **Solvents:** DMSO or DMF peaks (often used in S
Ar).[\[1\]](#)
- **Triethylamine/DIPEA:** If used during free-basing.[\[1\]](#)

Mass Spectrometry (MS) Data

Methodology: Electrospray Ionization (ESI) in Positive Mode (+ve).^[1]^[2] Rationale: The secondary amine provides a readily protonatable site, making ESI+ the detection method of choice.

Primary Ionization

Ion Species	m/z (Observed)	Interpretation
[M+H]	180.1	Protonated molecular ion (Base Peak). ^[1]
[M+Na]	202.1	Sodium adduct (common in glass/solvent contamination). ^[1]
[2M+H]	359.2	Dimer formation (concentration dependent). ^[1]

Fragmentation Pattern (MS/MS)

Fragmentation typically occurs at the weakest bond (the ether linkage) or via ring cleavage.^[1]

- m/z 84/85: Piperidine ring fragment (Loss of pyrazine-O).^[1]
- m/z 80: Pyrazine cation (Cleavage at C-O bond).
- m/z 96: Aminopyrazine-like fragment (Rearrangement).

Infrared Spectroscopy (IR)

Sampling: ATR (Attenuated Total Reflectance) on solid HCl salt or thin film (free base).^[1]

Frequency (cm)	Assignment	Structural Origin
3300 - 3450	(N-H)	Secondary amine stretch (Broad in salt form).[1]
3000 - 3100	(C-H)	Aromatic C-H stretching (Pyrazine ring).[1]
2850 - 2950	(C-H)	Aliphatic C-H stretching (Piperidine ring).[1]
1580, 1520	(C=N, C=C)	Pyrazine ring skeletal vibrations.
1240 - 1260	(C-O-C)	Aryl-alkyl ether asymmetric stretch.[1]

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Preferred for HCl salts) or CDCl

(Free base).[1] Reference: TMS (0.00 ppm).

¹H NMR Assignments (400 MHz, DMSO-)

Note: In the HCl salt, the NH proton appears as a broad singlet downfield (~8-9 ppm), and alpha-protons are deshielded.[1]

Shift (ppm)	Multiplicity	Integral	Assignment	Structural Justification
9.00 - 9.20	Broad s	2H	NH	Ammonium protons (HCl salt only).[1]
8.45	d (=1.5 Hz)	1H	Pyrazine H-3	Deshielded by adjacent N and O atoms.[1]
8.28	d (=2.5 Hz)	1H	Pyrazine H-6	Adjacent to N.
8.15	dd (=2.5, 1.5 Hz)	1H	Pyrazine H-5	Meta to oxygen linkage.[1]
5.15 - 5.25	m	1H	Piperidine H-4	Methine proton at the ether linkage (deshielded).[1]
3.05 - 3.25	m	4H	Piperidine H-2, H-6	Alpha-protons to the amine (deshielded in salt).[1]
2.10 - 2.25	m	2H	Piperidine H-3, H-5 (eq)	Equatorial protons beta to amine.[1]
1.80 - 1.95	m	2H	Piperidine H-3, H-5 (ax)	Axial protons beta to amine.[1]

C NMR Assignments (100 MHz, DMSO-)

Shift (ppm)	Assignment	Carbon Type
159.5	Pyrazine C-2	Quaternary C-O (Ipso).[1]
141.0	Pyrazine C-6	Aromatic CH.[1][3]
136.5	Pyrazine H-5	Aromatic CH.[1][3]
133.8	Pyrazine H-3	Aromatic CH (Shielded relative to others due to ortho-effect). [1]
73.5	Piperidine C-4	Methine C-O.[1]
43.2	Piperidine C-2, C-6	Methylene C-N.[1]
28.5	Piperidine C-3, C-5	Methylene beta-carbons.[1]

Experimental Protocols

Trustworthiness Directive: These protocols are designed to be self-validating.[1] If the visual check fails, do not proceed to instrumental analysis.

Protocol A: Sample Preparation for NMR

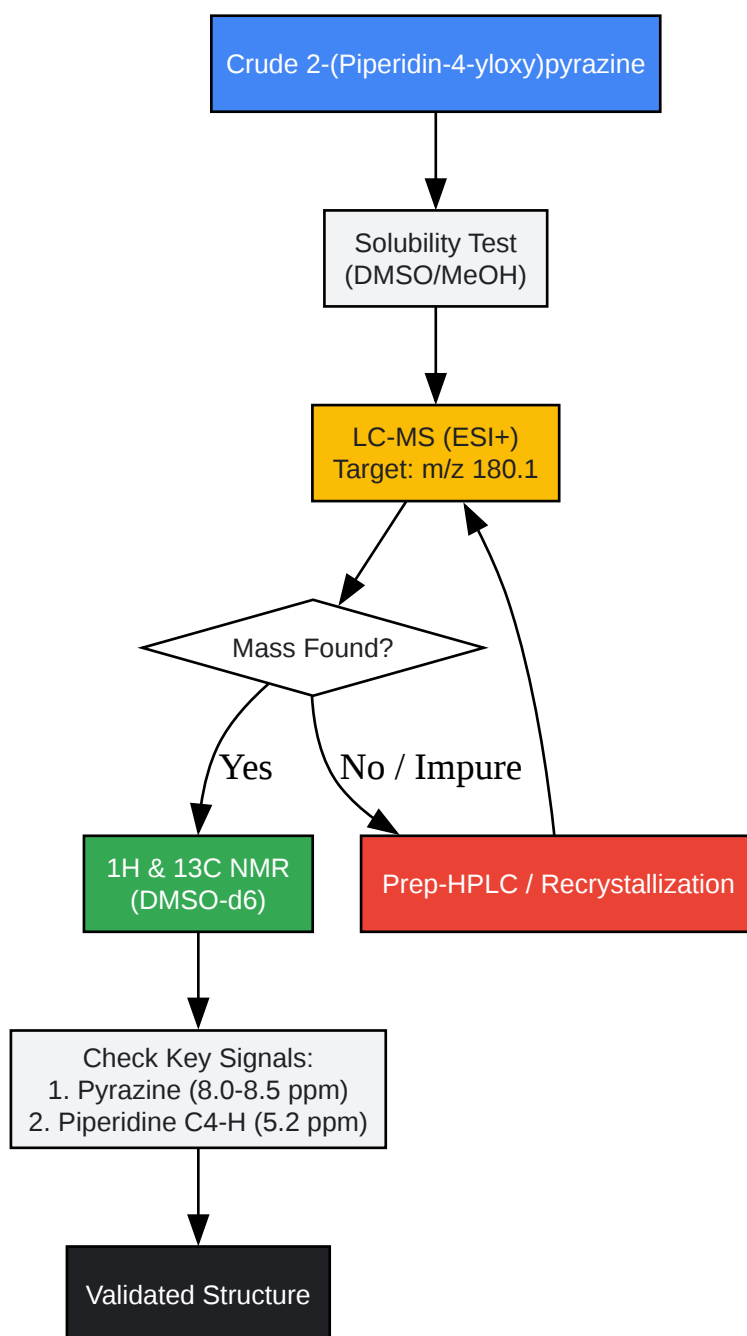
- Massing: Weigh 5–10 mg of the **2-(Piperidin-4-yloxy)pyrazine** dihydrochloride.[1]
- Solvation: Add 0.6 mL of DMSO-
(containing 0.03% TMS).
 - Check: The solution must be clear and colorless. Turbidity implies inorganic salts (NaCl) from the synthesis workup.[1]
- Transfer: Filter through a cotton plug into a clean 5mm NMR tube to remove particulates that cause line broadening.[1]

Protocol B: LC-MS Screening[1]

- Dilution: Dissolve 1 mg of compound in 1 mL of 50:50 Acetonitrile:Water (0.1% Formic Acid).
- Injection: Inject 5

L onto a C18 Reverse Phase column.[\[1\]](#)
- Gradient: 5% to 95% Acetonitrile over 5 minutes.
 - Validation: The compound is polar; expect early elution (RT ~1.5 - 2.5 min) compared to hydrophobic impurities.[\[1\]](#)

Characterization Workflow Visualization



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Caption: Logical workflow for the structural validation of **2-(Piperidin-4-yloxy)pyrazine**, prioritizing mass confirmation before detailed NMR structural assignment.

References

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